

Essential Safety and Disposal Procedures for NOC 18 (DETA NONOate)

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Compound of Interest

Compound Name: NOC 18

Cat. No.: B8811787

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment. This document provides essential, step-by-step guidance for the safe disposal of **NOC 18**, a diazeniumdiolate and potent nitric oxide (NO) donor. Adherence to these procedures is critical to mitigate risks and ensure regulatory compliance.

I. Understanding the Hazards

NOC 18, also known as DETA NONOate, is a crystalline solid that can be irritating to the eyes, respiratory system, and skin.^[1] It is crucial to handle this compound with appropriate personal protective equipment (PPE). The primary hazard associated with **NOC 18** is its decomposition to release nitric oxide (NO) gas, a toxic substance. This decomposition is pH-dependent; the compound is relatively stable in alkaline solutions (pH ≥ 10.0) but releases NO rapidly in aqueous or acidic solutions.^{[2][3]}

II. Personal Protective Equipment (PPE) and Handling

Before handling **NOC 18**, ensure that the following personal protective equipment is worn:

- **Eye Protection:** Safety glasses or goggles are mandatory to prevent eye irritation.^{[1][4]}
- **Hand Protection:** Chemical-resistant gloves should be worn to avoid skin contact.^[4]

- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or nitric oxide gas.[4]
- Protective Clothing: A lab coat or other suitable protective clothing is required.[1]

Handling Precautions:

- Avoid contact with skin and eyes.[4]
- Do not breathe dust or gas.[4]
- Wash hands thoroughly after handling.[4]
- Store in a tightly closed container in a dry, well-ventilated place, typically at -20°C.[1][2]

III. Quantitative Data Summary

The following table summarizes key quantitative data for **NOC 18**, relevant to its handling and disposal.

Property	Value	Conditions
Molecular Weight	163.18 g/mol	N/A
Half-life ($t_{1/2}$)	3400 minutes	PBS, pH 7.4, 22°C
Half-life ($t_{1/2}$)	20 hours	0.1 M phosphate buffer, pH 7.4, 37°C
Half-life ($t_{1/2}$)	56 hours	0.1 M phosphate buffer, pH 7.4, 22-25°C
Stability	Stable for up to 24 hours	Stock solutions in NaOH at -20°C
Stability	Unstable	Stock solutions in H ₂ O or PBS, pH 7.4

Data sourced from various chemical supplier technical information sheets.[1][2][3]

IV. Step-by-Step Disposal Protocol

The disposal of **NOC 18** must be conducted in accordance with all federal, state, and local environmental regulations. It should be treated as hazardous chemical waste.

Step 1: Preparation of Waste Container

- Select a designated, compatible, and properly labeled hazardous waste container. The container should be made of a material that will not react with the waste.
- The label should clearly state "Hazardous Waste" and identify the contents, including "**NOC 18** (DETA NONOate)" and any solvents used.

Step 2: Collection of **NOC 18** Waste

- Solid Waste: Carefully transfer any unused or expired solid **NOC 18** into the designated hazardous waste container. Avoid creating dust.
- Solutions:
 - Unused or waste solutions of **NOC 18** should be collected in the hazardous waste container.
 - Do not dispose of **NOC 18** solutions down the drain or in regular trash.^[4]^[5] The product should not be allowed to reach the sewage system.^[5]
 - Given its instability in neutral or acidic aqueous solutions, be mindful of potential nitric oxide gas evolution within the waste container if mixing with other waste streams.

Step 3: Storage of Waste

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Keep the container closed except when adding waste.

Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and proper disposal.
- Provide the waste disposal company with a complete and accurate description of the waste, including a copy of the Safety Data Sheet (SDS) if required.
- Disposal must be made according to official regulations.^[5] The final disposal will likely be through an approved waste disposal plant.^[4]

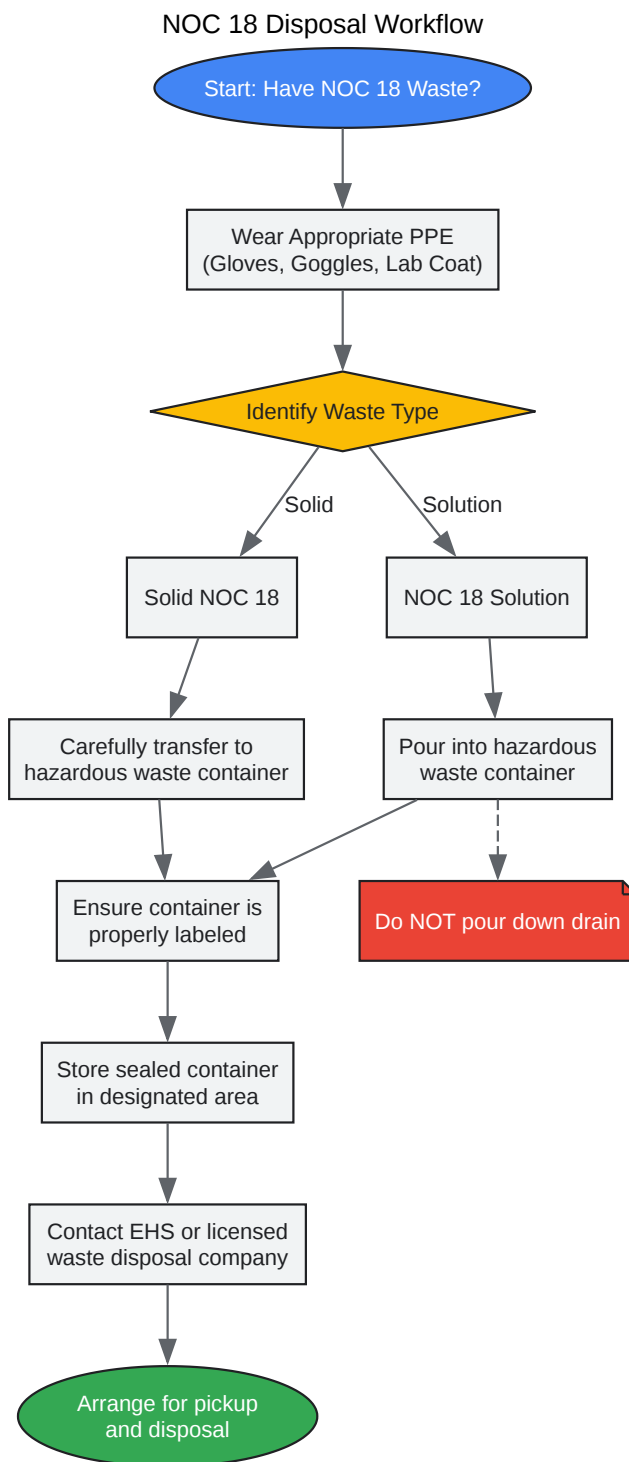
V. Spill and Emergency Procedures

In the event of a spill:

- Evacuate the immediate area and ensure it is well-ventilated.
- Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., sand, silica gel).^[4]
- Collect the absorbent material and the spilled substance into a suitable, closed container for disposal as hazardous waste.^[4]
- Clean the spill area thoroughly.
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.^[1]
- If on skin, wash off immediately with soap and plenty of water.^[4]
- If inhaled and you feel unwell, move to fresh air and call a poison center or doctor.^[4]

VI. Logical Workflow for NOC 18 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **NOC 18**.



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Caption: Logical workflow for the safe handling and disposal of **NOC 18** waste.

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